

A Comprehensive Guide to the Solubility of HEPES Sodium Salt

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Compound of Interest

Compound Name: *HEPES sodium*

Cat. No.: *B1662613*

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This in-depth technical guide provides a detailed overview of the solubility of HEPES (4-(2-hydroxyethyl)-1-piperazineethanesulfonic acid) sodium salt, a zwitterionic buffer widely used in biological and biochemical research. Understanding the solubility of this compound in various solvents is critical for its effective application in cell culture, drug formulation, and other laboratory procedures. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **HEPES sodium** salt has been determined in several common laboratory solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility at room temperature.

Solvent	Temperature (°C)	Solubility	Molar Equivalent (approx.)	Reference(s)
Water	20	990 g/L	3.8 M	[1]
Water	20	758.7 g/L	2.9 M	
Water	20	26 g/100 mL (260 g/L)	1.0 M	[2]
Water	20	1 M (clear, colorless solution)	1.0 M	[3]
Water	Not Specified	≥32.4 mg/mL	≥0.12 M	[4]
Water	Not Specified	50 g/L	0.19 M	[5]
Water	Not Specified	Soluble (1000 mM)	1.0 M	[6]
Dimethyl Sulfoxide (DMSO)	Not Specified	≥41.3 mg/mL	≥0.16 M	[4]
Dimethyl Sulfoxide (DMSO)	Not Specified	50 mg/mL (with sonication)	0.19 M	[7]
Ethanol (EtOH)	Not Specified	≥6.92 mg/mL (with ultrasonic)	≥0.027 M	[4]

Note: The molecular weight of **HEPES sodium** salt is approximately 260.29 g/mol . Molar equivalents are calculated based on this value. Solubility values can vary slightly between different suppliers and batches of the compound.

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The most reliable method for determining the equilibrium solubility of a compound is the shake-flask method.[8] This protocol outlines the general steps for determining the solubility of **HEPES sodium** salt in a given solvent.

Materials:

- **HEPES sodium** salt (powder)
- Solvent of interest (e.g., water, DMSO, ethanol)
- Screw-capped vials or flasks
- Orbital shaker or rotator in a temperature-controlled environment
- Analytical balance
- Pipettes and tips
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

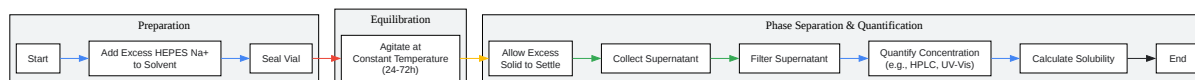
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **HEPES sodium** salt to a known volume of the solvent in a screw-capped vial. The exact amount should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a rotator in a constant temperature bath.
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. This can take anywhere from 24 to 72 hours, depending on the solvent and the compound. It is

advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to ensure that the concentration of the dissolved solute is no longer changing.

- Phase Separation:
 - Once equilibrium is reached, allow the vials to stand undisturbed for a period to let the excess, undissolved solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a pipette.
- Filtration:
 - Filter the collected supernatant through a syringe filter (e.g., 0.22 μm pore size) to remove any remaining undissolved microparticles. This step is crucial to avoid overestimation of the solubility.
- Quantification:
 - Dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the analytical instrument.
 - Measure the concentration of **HEPES sodium** salt in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
 - A standard calibration curve should be prepared using known concentrations of **HEPES sodium** salt to accurately determine the concentration of the unknown sample.
- Calculation:
 - Calculate the solubility of **HEPES sodium** salt in the original, undiluted supernatant by multiplying the measured concentration by the dilution factor. The result can be expressed in various units, such as g/L, mg/mL, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow of the shake-flask method for determining the solubility of **HEPES sodium** salt.



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Solubility Determination Workflow

This guide provides essential information on the solubility of **HEPES sodium** salt for researchers and professionals in the life sciences. By understanding its solubility characteristics and employing standardized methods for its determination, scientists can ensure the accuracy and reproducibility of their experiments and formulations.

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